

Crystal Structure Analysis of Calcium L-lactate Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: Calcium L-lactate pentahydrate

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This technical guide provides a comprehensive overview of the crystal structure analysis of **Calcium L-lactate Pentahydrate** (CLP). This document details the crystallographic properties, experimental protocols for characterization, and key structural features relevant to research, development, and quality control in the pharmaceutical and food industries.

Introduction

Calcium L-lactate pentahydrate ($[\text{CH}_3\text{CH}(\text{OH})\text{COO}]_2\text{Ca}\cdot 5\text{H}_2\text{O}$), a widely utilized calcium supplement and food additive, exists as a crystalline solid.^{[1][2]} Its crystal structure and physicochemical properties are critical determinants of its bioavailability, stability, and formulation performance. Understanding the three-dimensional arrangement of atoms and molecules within the crystal lattice is paramount for controlling its properties and ensuring product quality. This guide focuses on the analytical techniques employed to elucidate the crystal structure of the L-enantiomer of calcium lactate pentahydrate.

Crystallographic Data

While a definitive single-crystal X-ray diffraction study for **Calcium L-lactate pentahydrate** is not readily available in the public domain, extensive characterization has been performed using powder X-ray diffraction (PXRD). PXRD data is instrumental in distinguishing between the L- and DL-enantiomeric forms of calcium lactate pentahydrate.^{[2][3]}

Table 1: Powder X-ray Diffraction Data for **Calcium L-lactate Pentahydrate**

| 2θ (degrees) | d-spacing (Å) | Relative Intensity (%) |
|--------------|---------------|------------------------|
| 9.5 | 9.31 | 100 |
| 11.2 | 7.90 | Moderate |
| 17.5 | 5.07 | Moderate |
| 19.1 | 4.65 | High |
| 21.8 | 4.08 | Moderate |
| 24.5 | 3.63 | Low |
| 28.9 | 3.09 | Low |

Note: The data presented is a representative compilation from available literature. Exact peak positions and intensities may vary slightly depending on experimental conditions.

Based on analyses of related metal lactate structures, **Calcium L-lactate pentahydrate** is hypothesized to crystallize in a common crystal system for chiral organic molecules, such as the orthorhombic or monoclinic system. A definitive determination of the space group and unit cell parameters awaits a single-crystal X-ray diffraction study.

Experimental Protocols

Single Crystal Growth of Calcium L-lactate Pentahydrate

The growth of high-quality single crystals is a prerequisite for single-crystal X-ray diffraction analysis. The following protocol outlines a general methodology for obtaining single crystals of CLP.

Materials:

- **Calcium L-lactate pentahydrate** powder
- Deionized water
- Ethanol (or other suitable anti-solvent)

- Beakers and flasks
- Stirring hotplate
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Crystallization dishes
- Microscope

Procedure:

- **Solution Preparation:** Prepare a saturated solution of **Calcium L-lactate pentahydrate** in deionized water at a slightly elevated temperature (e.g., 40-50 °C) to ensure complete dissolution.
- **Hot Filtration:** Filter the warm, saturated solution to remove any insoluble impurities that could act as unwanted nucleation sites.
- **Slow Cooling Crystallization:** Cover the crystallization dish containing the filtered solution and allow it to cool slowly to room temperature in an undisturbed environment. Slow cooling promotes the formation of fewer, larger crystals.
- **Solvent Evaporation:** Alternatively, allow the solvent to evaporate slowly from the saturated solution at a constant temperature. The rate of evaporation can be controlled by adjusting the opening of the container.
- **Anti-Solvent Diffusion:** A third method involves the slow diffusion of an anti-solvent (e.g., ethanol) into the saturated aqueous solution. This is achieved by placing a vial with the CLP solution inside a larger sealed container with the anti-solvent. The vapor of the anti-solvent will gradually diffuse into the solution, reducing the solubility of CLP and inducing crystallization.
- **Crystal Harvesting:** Once crystals of suitable size and quality have formed, carefully harvest them from the mother liquor using a spatula or forceps and dry them on a filter paper.

Powder X-ray Diffraction (PXRD) Analysis

PXRD is a fundamental technique for the characterization of crystalline materials.

Instrumentation:

- Powder X-ray diffractometer with a copper (Cu) K α radiation source ($\lambda = 1.5406 \text{ \AA}$)
- Sample holder
- Detector (e.g., scintillation counter or a position-sensitive detector)

Procedure:

- Sample Preparation: Finely grind a small amount of the **Calcium L-lactate pentahydrate** sample to a homogenous powder to ensure random orientation of the crystallites.
- Sample Mounting: Pack the powdered sample into the sample holder, ensuring a flat and level surface.
- Data Collection: Mount the sample holder in the diffractometer. Set the instrument parameters, including the 2θ angular range (e.g., 5° to 50°), step size, and scan speed.
- Diffraction Pattern Acquisition: Initiate the X-ray source and detector to scan the sample over the specified angular range. The detector measures the intensity of the diffracted X-rays at each angle.
- Data Analysis: The resulting diffraction pattern (a plot of intensity versus 2θ) is analyzed to identify the characteristic peaks of **Calcium L-lactate pentahydrate**. The peak positions (2θ) are used to calculate the d-spacings using Bragg's Law ($n\lambda = 2d \sin\theta$).

Thermal Analysis

Thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information on the thermal stability and hydration state of the crystalline material.

Procedure (TGA):

- A small, accurately weighed sample of CLP is placed in a TGA furnace.

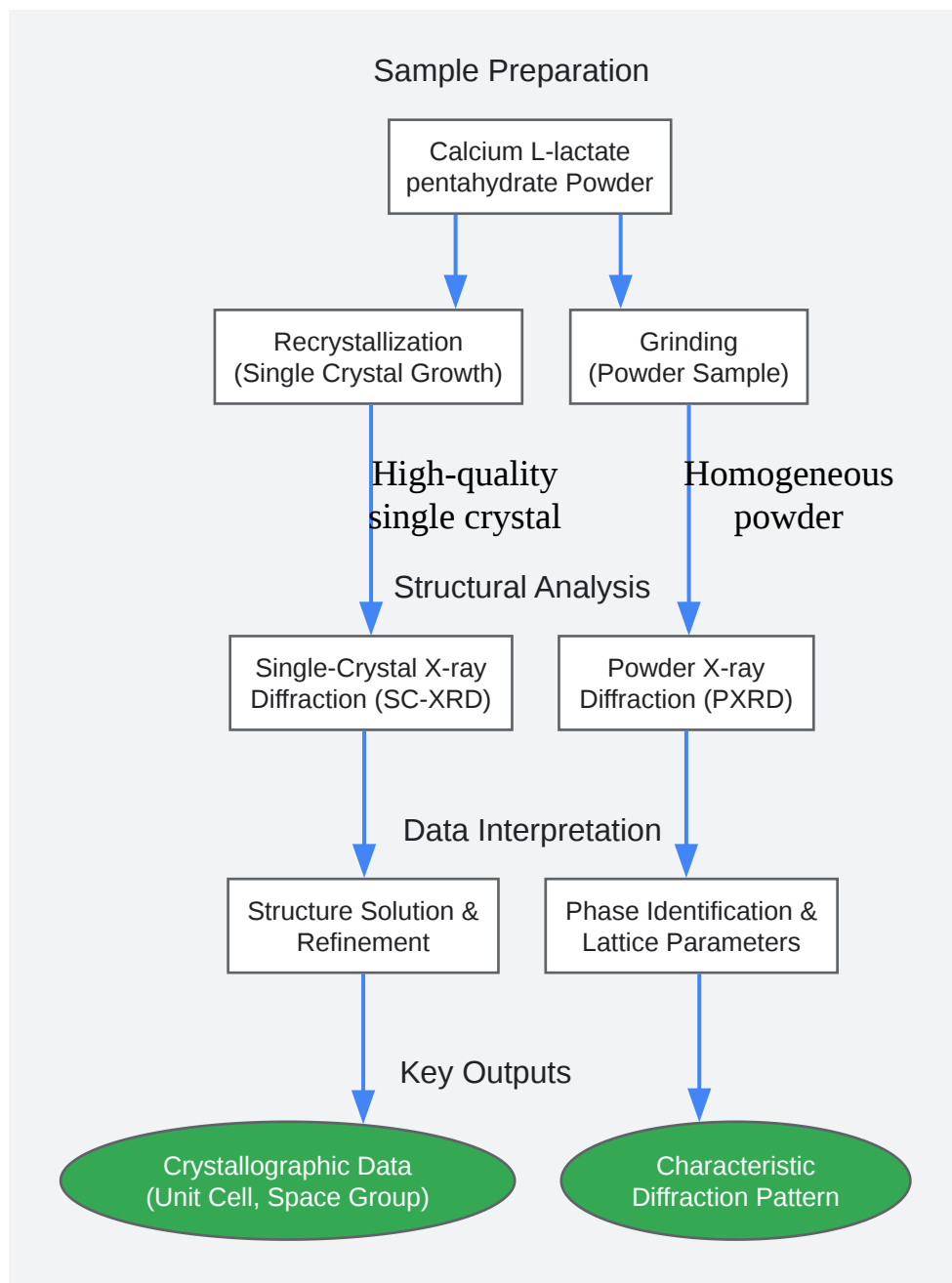
- The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen).
- The weight loss of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve shows distinct steps corresponding to the loss of water molecules, allowing for the quantification of the hydrate level.

Procedure (DSC):

- A small amount of the CLP sample is hermetically sealed in an aluminum pan.
- The sample and a reference pan are heated or cooled at a controlled rate.
- The difference in heat flow between the sample and the reference is measured as a function of temperature.
- The DSC thermogram reveals endothermic or exothermic events such as dehydration, melting, and decomposition.

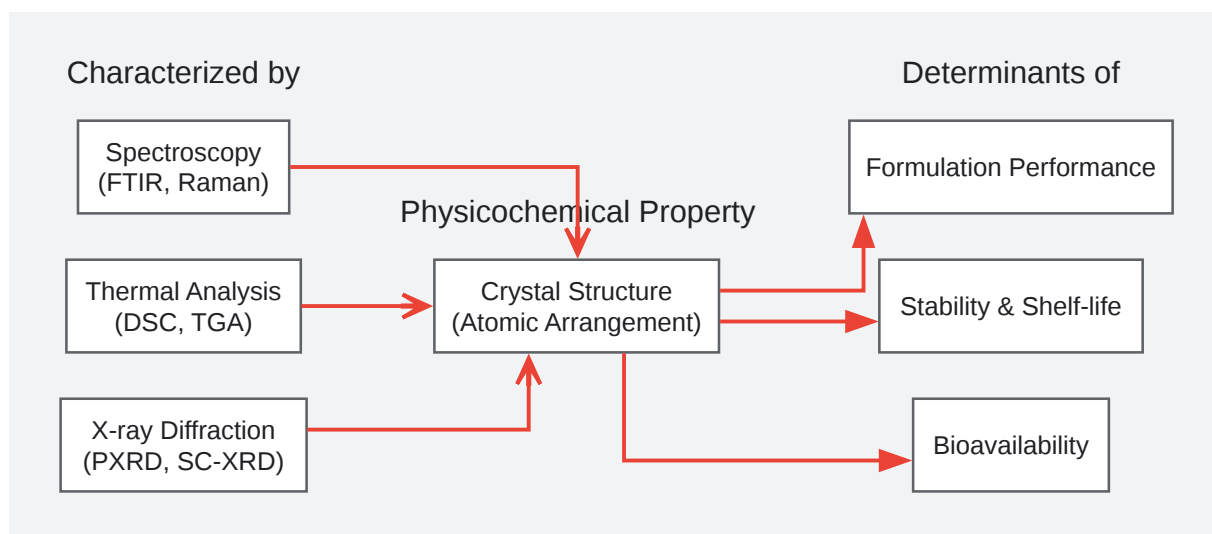
Visualization of Methodologies

The following diagrams illustrate the workflow for crystal structure analysis and the logical relationship of the key findings.



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Figure 1. Experimental workflow for crystal structure analysis.



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Figure 2. Relationship between crystal structure and key properties.

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- To cite this document: BenchChem. [Crystal Structure Analysis of Calcium L-lactate Pentahydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8254734#crystal-structure-analysis-of-calcium-l-lactate-pentahydrate]

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